

Spectroscopic Profile of Marsdenosides: A Technical Guide

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Compound of Interest

Compound Name: Marsdenoside K

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This technical guide provides a comprehensive overview of the spectroscopic data for Marsdenosides, a class of steroidal glycosides. While specific data for **Marsdenoside K** is not readily available in public databases, this guide presents a detailed analysis of the closely related and well-characterized Marsdenoside B, isolated from *Marsdenia tenacissima*. The methodologies and data presentation herein serve as a practical reference for the structural elucidation and characterization of this compound class.

Chemical Structure and Properties of Marsdenoside B

Marsdenoside B is a C₂₁ steroidal glycoside. The structural framework was determined through extensive spectroscopic analysis.

Molecular Formula: C₂₈H₄₂O₉ Molecular Weight: 522.6 g/mol

Mass Spectrometry (MS) Data

Mass spectrometry was crucial in determining the molecular weight and fragmentation pattern of Marsdenoside B.

Table 1: Mass Spectrometry Data for Marsdenoside B

Ionization Mode	Mass Analyzer	Observed Ion (m/z)	Interpretation
ESI (+)	Ion Trap	545.3	$[M+Na]^+$

Experimental Protocol: Mass Spectrometry

- Instrumentation: An Agilent 1100 series LC/MSD Trap SL mass spectrometer was utilized.
- Ionization Method: Electrospray ionization (ESI) was performed in the positive ion mode.
- Sample Introduction: The purified sample of Marsdenoside B was introduced into the mass spectrometer via direct infusion.
- Data Acquisition: The mass-to-charge ratio (m/z) was recorded to determine the molecular weight, with the sodium adduct ($[M+Na]^+$) being the primary ion observed.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

1H and ^{13}C NMR spectroscopy provided detailed insights into the proton and carbon skeleton of Marsdenoside B, enabling the assignment of its complex structure.

Table 2: 1H NMR Spectroscopic Data for Marsdenoside B (500 MHz, $CDCl_3$)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
1	1.25, 1.90	m	
2	1.65, 1.80	m	
3	3.65	m	
4	2.20, 2.45	m	
5	1.40	m	
6	1.50, 1.75	m	
7	1.30, 1.60	m	
9	1.10	m	
11	1.55, 1.70	m	
12	4.90	dd	9.5, 3.0
14	1.20	m	
15	1.60, 1.85	m	
16	1.70, 2.05	m	
17	2.75	d	9.0
18-CH ₃	0.95	s	
19-CH ₃	1.15	s	
21-CH ₃	2.10	s	
1'-Glc	4.40	d	7.5
2'-Glc	3.25	t	8.0
3'-Glc	3.40	t	8.5
4'-Glc	3.30	t	9.0
5'-Glc	3.50	m	
6'a-Glc	3.70	dd	12.0, 5.0

6'b-Glc	3.90	dd	12.0, 2.0
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Table 3: ^{13}C NMR Spectroscopic Data for Marsdenoside B (125 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)
1	38.5
2	28.0
3	78.1
4	39.0
5	44.5
6	29.5
7	26.0
8	40.0
9	50.1
10	37.2
11	21.0
12	71.5
13	56.0
14	84.1
15	34.5
16	27.5
17	62.0
18	12.5
19	18.0
20	209.0
21	31.0
1'-Glc	102.0
2'-Glc	74.5

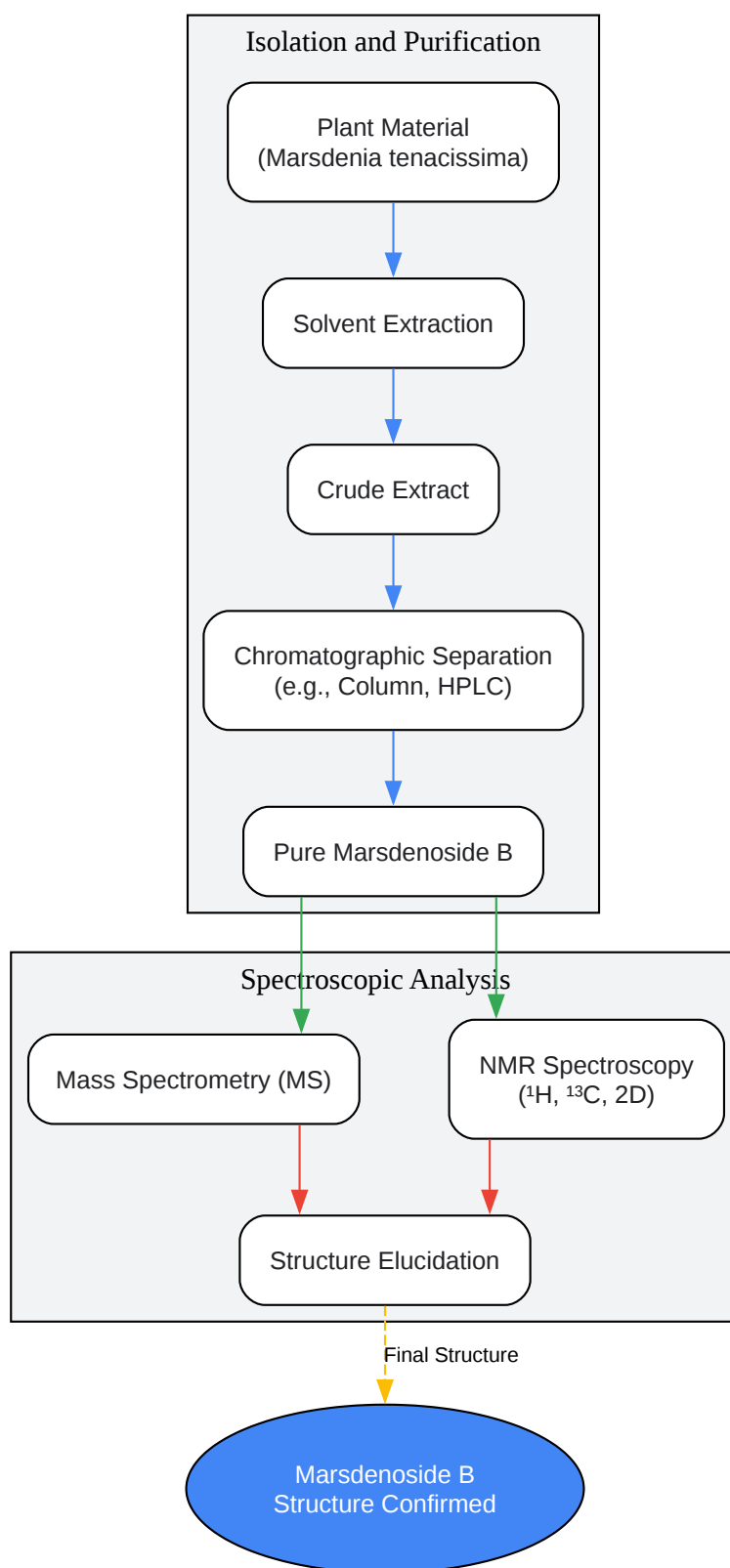
3'-Glc	77.0
4'-Glc	71.0
5'-Glc	77.5
6'-Glc	62.5

Experimental Protocol: NMR Spectroscopy

- Instrumentation: ^1H and ^{13}C NMR spectra were acquired on a Bruker AV-500 spectrometer.
- Sample Preparation: The sample of Marsdenoside B was dissolved in deuterated chloroform (CDCl_3).
- ^1H NMR Spectroscopy: The spectrum was recorded at a frequency of 500 MHz. Chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.
- ^{13}C NMR Spectroscopy: The spectrum was recorded at a frequency of 125 MHz. Chemical shifts (δ) are reported in ppm relative to TMS.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the isolation and spectroscopic analysis of a natural product like a Marsdenoside.



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